

# A Theoretical Security Analysis of TKIP's Design: A Technical Whitepaper

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## Executive Summary

The Temporal Key Integrity Protocol (**TKIP**) was introduced as an interim security solution for Wi-Fi networks to address the significant vulnerabilities of its predecessor, Wired Equivalent Privacy (WEP). While an improvement, **TKIP** was designed to be compatible with legacy hardware, a constraint that necessitated the use of the RC4 stream cipher, which was known to have weaknesses. This design choice ultimately rendered **TKIP** vulnerable to a variety of attacks. This technical guide provides an in-depth analysis of the theoretical security of **TKIP**'s design, focusing on its core components, known vulnerabilities, and the methodologies of key attacks. Quantitative data from published security research is summarized, and logical workflows of the protocol and its exploits are visualized.

## Core Components of TKIP

**TKIP** introduced several key features to enhance the security of WEP:

- **Per-Packet Key Mixing:** **TKIP** generates a unique encryption key for each data packet, which was a significant improvement over WEP's static key.<sup>[1]</sup> This process combines a 128-bit temporal key with the sender's MAC address and the packet's 48-bit serial number.<sup>[2]</sup>
- **Message Integrity Check (MIC) - "Michael":** **TKIP** includes a 64-bit MIC, named Michael, to protect against the forgery of packets.<sup>[2][3]</sup> This was designed to be computationally

inexpensive enough to run on older hardware.

- Sequence Counter (TSC): To defend against replay attacks, **TKIP** incorporates a **TKIP** Sequence Counter (TSC) which ensures that frames are processed in the correct order.[3]

## Identified Vulnerabilities and Attacks

Despite its enhancements over WEP, **TKIP**'s reliance on RC4 and the inherent weaknesses in its design have led to the discovery of several practical attacks. These attacks do not typically recover the master key but can lead to the decryption of packets and the injection of malicious traffic.[4][5]

### The Beck-Tews (Chop-Chop Style) Attack

First detailed in 2008 by Martin Beck and Erik Tews, this attack is a practical method to decrypt short packets and recover the MIC key.[4][5] It adapts the "chop-chop" attack, originally used against WEP, to the **TKIP** environment.[6] The attack exploits the fact that an attacker can guess bytes of a packet and use the client's MIC failure reports as an oracle to determine if the guess was correct.[7]

Key Characteristics:

- Objective: Decrypt short packets (like ARP) and recover the MIC key.
- Methodology: Iteratively guesses the last unknown byte of a captured packet and sends the modified packet to the client. A MIC failure report from the client indicates a correct guess of the underlying plaintext byte.
- Limitations: The attack is rate-limited due to **TKIP**'s countermeasures, which trigger a 60-second shutdown if two MIC failures occur within a minute.[5][6] This limits the decryption rate to approximately one byte per minute.[8]

### Michael MIC Key Recovery and Packet Forgery

The Michael algorithm, while providing better integrity than WEP's CRC32, is cryptographically weak.[9] Once an attacker has successfully decrypted a packet using an attack like the Beck-Tews method, they can obtain the plaintext and the corresponding MIC. Because the Michael

algorithm is reversible, the attacker can then compute the MIC key.[10] With the MIC key, an attacker can forge and inject a limited number of arbitrary packets.[4][11]

## The NOMORE Attack (RC4 Keystream Recovery)

The "Numerous Occurrence Monitoring & Recovery Exploit" (NOMORE) attack, presented in 2015, exploits statistical biases in the RC4 keystream.[5] This attack demonstrated that by collecting a large number of encryptions of the same plaintext, an attacker can recover the plaintext. In the context of WPA-**TKIP**, this allows for the decryption and injection of arbitrary packets.[5]

Key Characteristics:

- Objective: Decrypt and inject arbitrary packets by recovering the RC4 keystream.
- Methodology: Requires the generation and capture of a large number of identical packets. Statistical analysis of the resulting ciphertexts reveals the underlying keystream due to biases in RC4.
- Practicality: The attack against WPA-**TKIP** can be completed in approximately one hour.[5][12][13]

## Quantitative Analysis of TKIP Attacks

The following table summarizes the quantitative data associated with the primary attacks against **TKIP**'s design.

Attack Name	Objective	Data Complexity	Success Probability	Estimated Time/Computational Cost
Beck-Tews (Chop-Chop Style)	Decrypt short packets (e.g., ARP) and recover the MIC key.	One encrypted ARP packet.	High, given enough time for byte-by-byte decryption.	Approximately 12-15 minutes to recover 12 bytes (MIC and ICV). [5][14]
Michael MIC Key Recovery	Recover the MIC key to forge packets.	A single plaintext/ciphertext pair with a valid MIC.	High, once a packet is decrypted.	Computationally inexpensive once the plaintext is known.
NOMORE (on WPA-TKIP)	Decrypt and inject arbitrary packets.	Requires generating a large number of identical packets. For a similar attack on TLS, $9 \times 2^{27}$ ciphertexts were needed for a 94% success rate.[4][13][15]	High. A 94% success rate was demonstrated in a related TLS attack.[4][11][15]	Approximately 1 hour.[5][12][13] [16]
Denial of Service (DoS)	Disrupt network communication.	Injection of two frames every minute.[7][17]	High.	Minimal computational cost.

## Experimental Protocols

### Beck-Tews Attack Protocol

- **Packet Capture:** The attacker captures an encrypted **TKIP** packet, typically a short packet with a predictable structure like an ARP response.
- **Byte Removal:** The attacker removes the last byte of the encrypted payload.

- **Iterative Guessing:** The attacker iterates through all 256 possible values for the original plaintext byte that was removed.
- **ICV Recalculation:** For each guess, the attacker calculates what the new Integrity Check Value (ICV) would be.
- **Packet Injection:** The modified packet (with the guessed byte and recalculated ICV) is sent to the client.
- **Oracle Observation:** The attacker listens for a MIC failure report from the client. The absence of a report indicates an incorrect guess. A MIC failure report confirms the guessed byte was correct.
- **Rate Limiting:** To avoid triggering **TKIP**'s countermeasures, the attacker must wait for 60 seconds after a correct guess before proceeding to the next byte.
- **Plaintext and MIC Recovery:** This process is repeated for each unknown byte of the packet until the full plaintext, including the MIC, is recovered.
- **MIC Key Calculation:** With the full plaintext and the MIC, the attacker can reverse the Michael algorithm to calculate the MIC key.

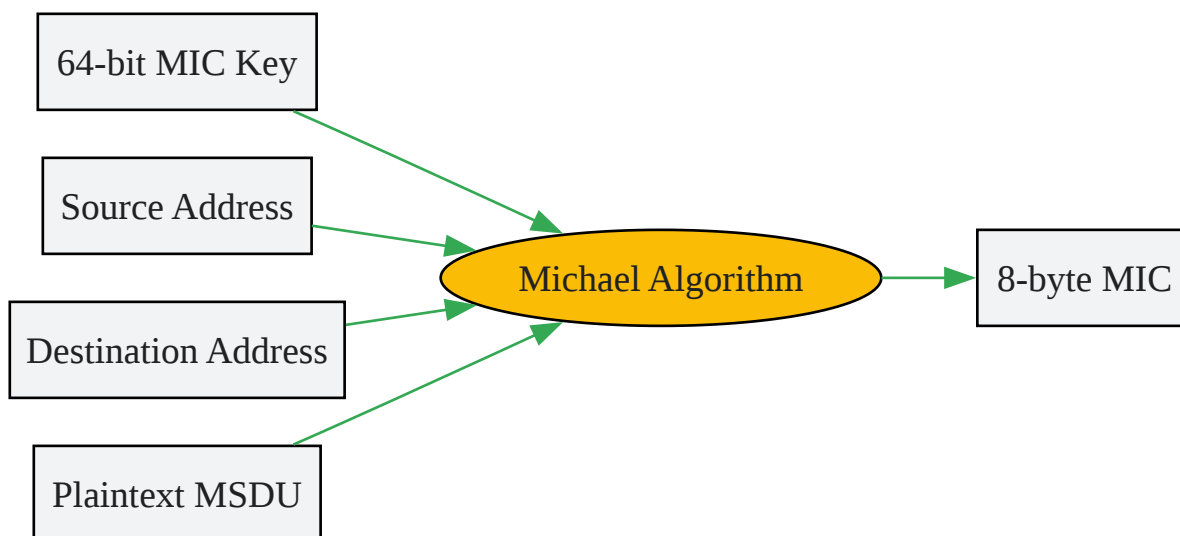
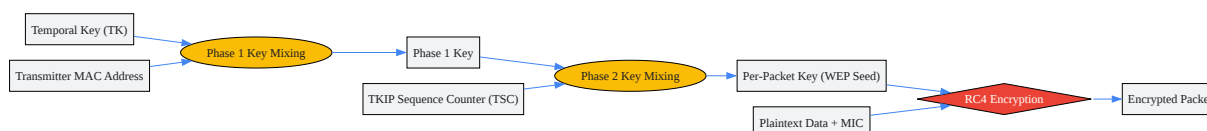
## NOMORE Attack Protocol (WPA-TKIP)

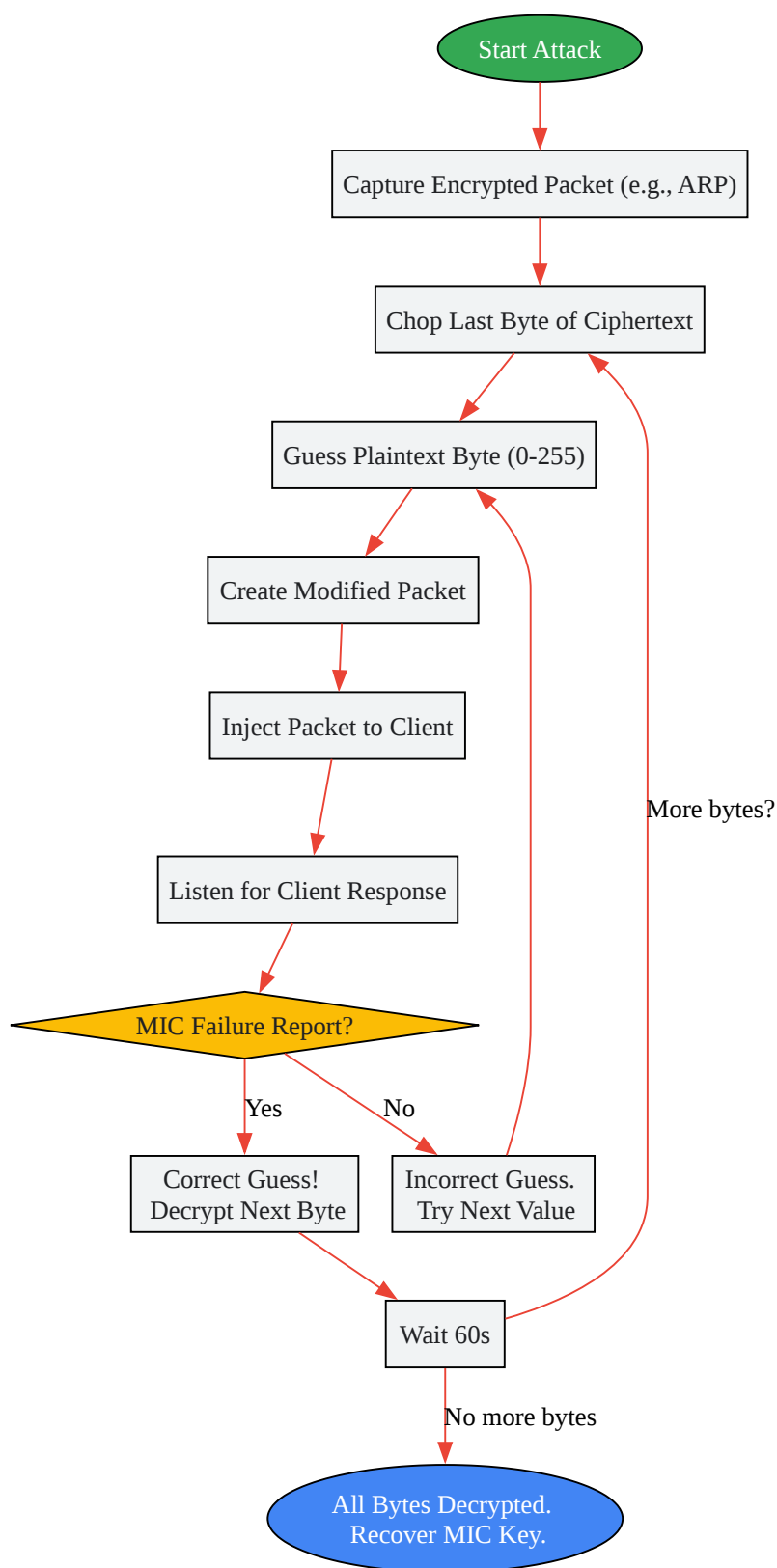
- **Induce Packet Transmission:** The attacker forces the client to send a large number of identical packets. This can be achieved by various means, such as sending spoofed ARP requests to the client.
- **Packet Capture:** The attacker captures the numerous encrypted responses from the client.
- **Statistical Analysis:** The captured ciphertexts are analyzed to identify statistical biases in the RC4 keystream.
- **Keystream Recovery:** By exploiting these biases, the attacker can determine the most likely keystream used to encrypt the packets.
- **Plaintext Decryption:** The recovered keystream is XORed with the ciphertext to reveal the original plaintext.

- MIC Key Derivation: Once a full packet is decrypted, the MIC key can be derived as in the Beck-Tews attack.
- Arbitrary Packet Injection/Decryption: With the recovered keystream and MIC key, the attacker can then decrypt other packets and inject their own malicious packets into the network.

## Visualizations

### TKIP Per-Packet Key Mixing and Encryption Workflow





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